

Technical Dossier: 2-(Trifluoromethyl)pyrimidin-4-amine

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)pyrimidin-4-amine

Cat. No.: B1295553

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InChIKey: NKOTXYPTXKUCDL-UHFFFAOYSA-N

This document provides a concise technical overview of **2-(Trifluoromethyl)pyrimidin-4-amine**, a fluorinated pyrimidine derivative of interest in medicinal chemistry and drug discovery. Due to the broad potential applications of this compound, this guide focuses on its fundamental chemical identifiers. Further in-depth analysis, including experimental protocols and pathway visualizations, requires a more specific context of its application (e.g., as a kinase inhibitor, a synthetic intermediate, etc.).

Chemical Identity and Properties

A summary of the key identifiers and properties for **2-(Trifluoromethyl)pyrimidin-4-amine** is presented below. This data is essential for accurate identification and sourcing of the compound for research and development purposes.

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 4-(trifluoromethyl)pyrimidin-2-amine[1] |
| InChI Key | NKOTXYPTXKUCDL-UHFFFAOYSA-N[1][2][3] |
| Molecular Formula | C5H4F3N3[1][2] |
| CAS Number | 16075-42-6[1][2] |
| Molecular Weight | 163.10 g/mol [2] |
| SMILES String | <chem>Nc1nccc(n1)C(F)(F)F</chem> [2] |
| Physical Form | Powder[2] |
| Melting Point | 174-178 °C[2] |

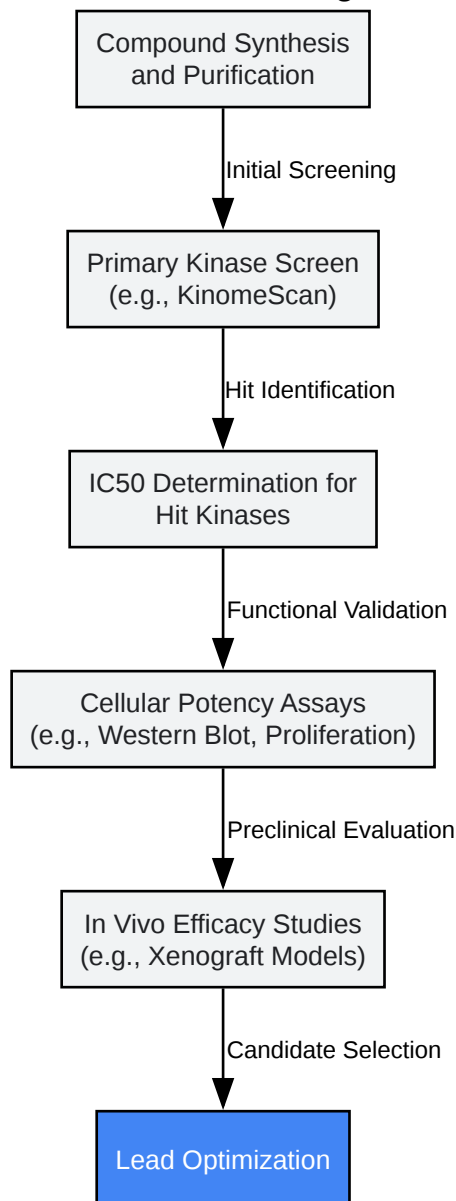
Advanced Technical Data and Visualizations

To provide a comprehensive technical guide or whitepaper as requested, including detailed experimental protocols and signaling pathway diagrams, further information on the specific research context is necessary. For example, if the interest is in its role as a kinase inhibitor, the following could be provided:

- **Experimental Protocols:** Detailed methodologies for kinase inhibition assays, cell-based proliferation assays, and pharmacokinetic studies.
- **Signaling Pathway Diagrams:** Visual representations of the specific signaling pathways modulated by the compound.
- **Quantitative Data:** Tables summarizing IC50 values against a panel of kinases, cell viability data, and pharmacokinetic parameters.

Example Logical Workflow for a Specific Application (e.g., Kinase Inhibitor Profiling):

Kinase Inhibitor Profiling Workflow



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References

- 1. 2-Amino-4-(trifluoromethyl)pyrimidine | C₅H₄F₃N₃ | CID 595915 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-氨基-4-(三氟甲基)嘧啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. PubChemLite - 2-amino-4-(trifluoromethyl)pyrimidine (C₅H₄F₃N₃) [pubchemlite.lcsb.uni.lu]
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